

# A Comparative Analysis of Rubidium Nitrate and Potassium Nitrate in Pyrotechnic Applications

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## Compound of Interest

Compound Name: *Rubidium nitrate*

Cat. No.: *B080625*

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This guide provides an objective comparison of **rubidium nitrate** ( $\text{RbNO}_3$ ) and potassium nitrate ( $\text{KNO}_3$ ), two alkali metal nitrates utilized in pyrotechnics. While both serve as oxidizers, their performance characteristics, applications, and cost-effectiveness differ significantly. This document synthesizes available data to inform researchers and professionals in the field of pyrotechnics and chemical manufacturing.

## Overview of Physical and Chemical Properties

Potassium nitrate is a cornerstone of the pyrotechnics industry, primarily due to its role in black powder.<sup>[1]</sup> **Rubidium nitrate** is a less common, more specialized compound, explored for niche applications.<sup>[2][3]</sup> A summary of their fundamental properties is presented below.

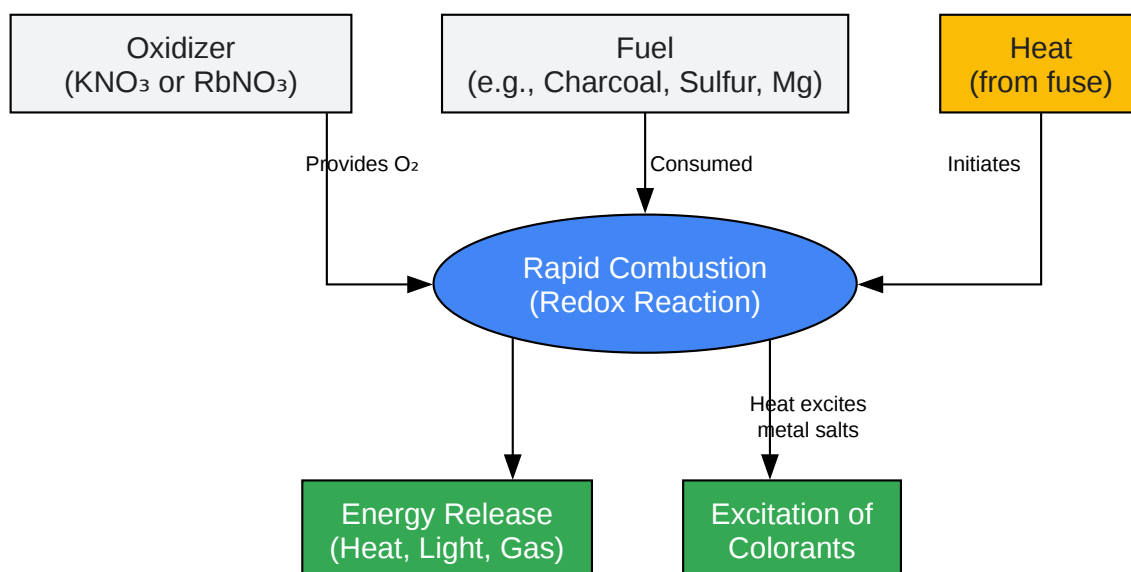
Property	Rubidium Nitrate (RbNO <sub>3</sub> )	Potassium Nitrate (KNO <sub>3</sub> )
Molar Mass	147.47 g/mol [4]	101.10 g/mol [5]
Appearance	White crystalline powder[2]	White crystalline solid[5]
Melting Point	310 °C[6]	334 °C[5]
Decomposition Temp.	> 310 °C (yields RbNO <sub>2</sub> + O <sub>2</sub> ) [7]	~400 °C (yields KNO <sub>2</sub> + O <sub>2</sub> )[5] [8]
Solubility in Water	Highly soluble[2]	Moderately soluble, increases with temp.[5]
Hygroscopicity	Very slightly hygroscopic	Not very hygroscopic[5]
Primary Role	Oxidizer, Colorant[2]	Oxidizer[1]

## Performance in Pyrotechnic Compositions

The primary function of both nitrates in fireworks is to act as an oxidizer, providing the oxygen necessary for the rapid combustion of fuels like charcoal and sulfur.[9][10]

Potassium nitrate is the most common oxidizer in fireworks because it is the principal oxidizing component of black powder (typically 75% KNO<sub>3</sub>, 15% charcoal, 10% sulfur).[1][10][11] Black powder is used extensively as a lift charge to propel aerial shells, a bursting charge to disperse effects, and in fuses.[1]

**Rubidium nitrate** also functions as a potent oxidizer.[2][4] However, due to its high cost and the availability of cheaper alternatives, its use is limited. It has been tested as a substitute for potassium nitrate in specific formulations, such as glitter effects.[3] The general role of these oxidizers in a pyrotechnic composition is illustrated below.



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**Fig. 1:** Fundamental role of an oxidizer in a pyrotechnic reaction.

The generation of vibrant colors is a key objective in firework design. The color emitted depends on the metal cation, which releases photons at characteristic wavelengths when heated.<sup>[12]</sup>

- **Rubidium Nitrate:** In a simple flame test, RbNO<sub>3</sub> produces a mauve or light purple color.<sup>[2]</sup> <sup>[6]</sup><sup>[7]</sup> However, achieving a distinct and vibrant color in practical pyrotechnic formulations is challenging. Experiments have often yielded pale pink, white, or whitish-pink-violet flames rather than a deep purple.<sup>[3]</sup><sup>[13]</sup> The interest in rubidium compounds is often directed towards their emissions in the far-red and near-infrared (NIR) spectrum, making them suitable for military applications like IR flares and missile trackers rather than civilian fireworks.<sup>[3]</sup><sup>[14]</sup>
- **Potassium Nitrate:** Potassium salts impart a pale pinkish-violet (lilac) color to a flame.<sup>[6]</sup> However, this color has low intensity and is easily washed out by the bright light from other components, especially burning metals like aluminum or magnesium, or by more brilliant

colorants like strontium (red) or barium (green).[15] Therefore,  $\text{KNO}_3$  is not typically used as a primary colorant.[1]

Compound	Flame Test Color	Practical Firework Color	Primary Application
Rubidium Nitrate	Mauve / Light Purple[7]	Pale Pink / Whitish-Violet[3]	IR Flares, Silver Glitters[3][14]
Potassium Nitrate	Lilac / Pale Violet[6]	Color is easily masked	Black Powder Oxidizer[1]

While potassium nitrate's application is widespread as the workhorse oxidizer in black powder, **rubidium nitrate** has been successfully tested in more esoteric roles. Jennings-White demonstrated that replacing potassium nitrate with **rubidium nitrate** in certain glitter formulations can produce bright silver glitters with an impressive delayed flash effect.[3][13]

## Experimental Protocols

The following protocols describe methods for comparing the fundamental pyrotechnic properties of **rubidium nitrate** and potassium nitrate. Warning: These experiments involve hazardous materials and should only be conducted by trained professionals in a controlled laboratory setting with appropriate safety measures.

Objective: To visually compare the color produced by simple pyrotechnic compositions containing  $\text{RbNO}_3$  and  $\text{KNO}_3$ .

Materials:

- **Rubidium nitrate** ( $\text{RbNO}_3$ ), fine powder
- Potassium nitrate ( $\text{KNO}_3$ ), fine powder
- Shellac powder (fuel/binder)
- Ethanol (solvent)
- Ceramic watch glasses or similar heat-resistant surfaces

- Spatulas and mixing tools
- Fume hood
- High-temperature ignition source (e.g., propane torch)

#### Procedure:

- Composition 1 ( $\text{RbNO}_3$ ): In a non-sparking container, thoroughly mix 80 parts  $\text{RbNO}_3$  with 20 parts shellac powder by weight.
- Composition 2 ( $\text{KNO}_3$ ): In a separate container, thoroughly mix 80 parts  $\text{KNO}_3$  with 20 parts shellac powder by weight.
- Sample Preparation: For each composition, place approximately 1 gram of the mixed powder onto a separate, labeled ceramic watch glass. Add a few drops of ethanol to form a thick paste and allow the solvent to fully evaporate in a fume hood.
- Ignition and Observation: Place one of the watch glasses inside a fume hood. Using a remotely operated propane torch, carefully ignite the composition from a safe distance.
- Data Collection: Record the color, intensity, and duration of the flame using a digital camera and/or a spectrometer if available.
- Repeat steps 4-5 for the second composition, ensuring the testing area is clear of residues from the first test.
- Compare the recorded visual and spectral data to assess the color quality produced by each nitrate.

Objective: To quantify and compare the linear burn rate of pyrotechnic compositions using  $\text{RbNO}_3$  and  $\text{KNO}_3$  as the oxidizer.

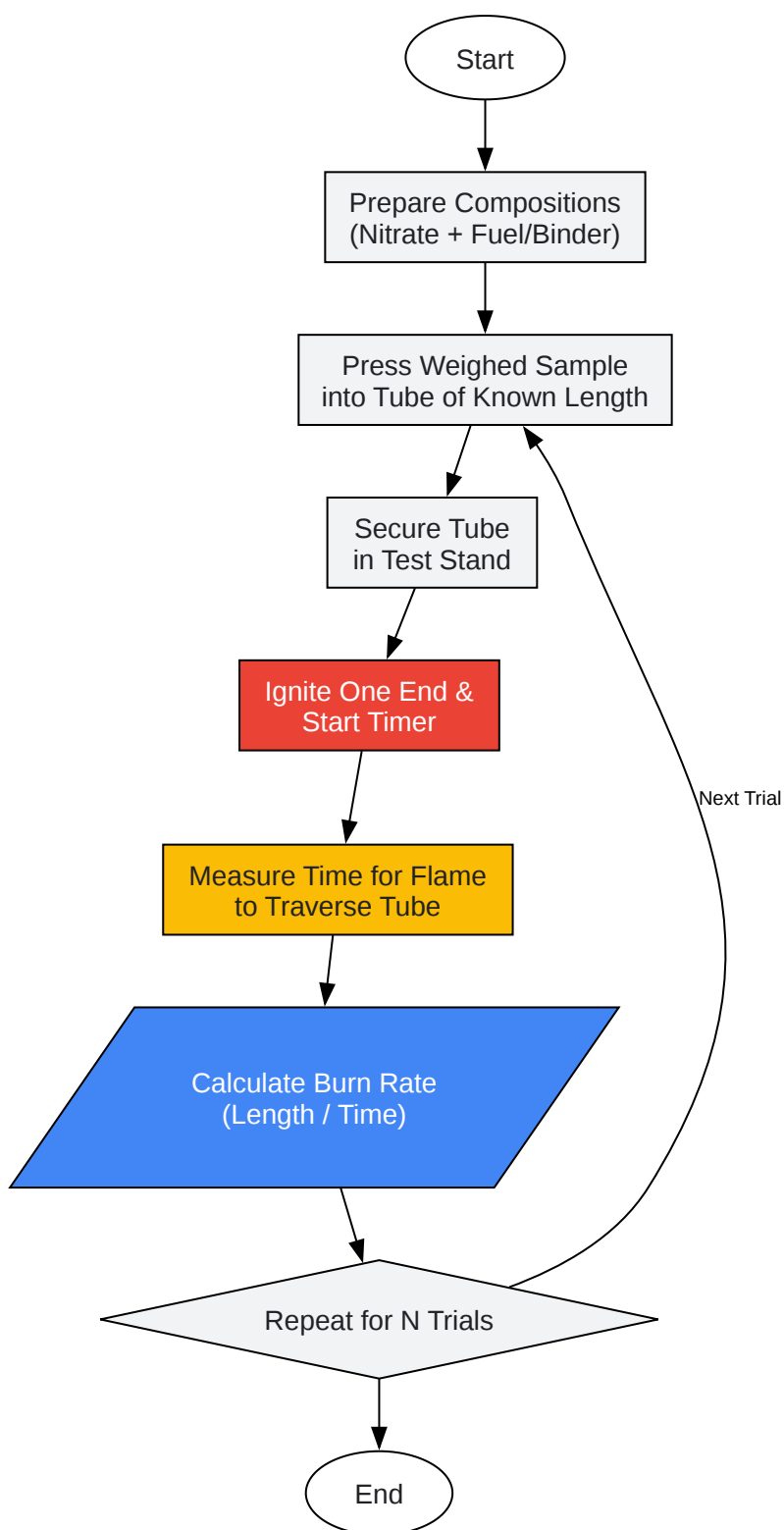
#### Materials:

- Pyrotechnic compositions from Protocol 3.1 ( $\text{RbNO}_3$ /Shellac and  $\text{KNO}_3$ /Shellac)

- Non-conductive, thin-walled paper tubes (e.g., "straws") of known length (e.g., 10 cm) and uniform internal diameter.
- Non-sparking funnel and rammer.
- Digital scale.
- Stopwatch or high-speed camera.
- Vise or clamp to hold the tube securely.
- Ignition source (e.g., fuse or remote igniter).

#### Procedure:

- Tube Preparation: Measure and record the exact length of each paper tube.
- Composition Loading: For each composition, use the funnel and rammer to press a consistent, predetermined mass of the powder into a paper tube. Ensure the density is as uniform as possible.
- Test Setup: Securely clamp one of the filled tubes in a horizontal or vertical position in a designated burn area.
- Ignition and Timing: Ignite one end of the tube and simultaneously start the stopwatch or recording. Time how long it takes for the flame front to travel the full length of the tube.
- Calculation: Calculate the linear burn rate using the formula:  $\text{Burn Rate (cm/s)} = \frac{\text{Tube Length (cm)}}{\text{Burn Time (s)}}$
- Repeat: Conduct at least three trials for each composition to ensure repeatability and calculate an average burn rate.
- Comparison: Compare the average burn rates of the  $\text{RbNO}_3$  and  $\text{KNO}_3$  compositions.



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**Fig. 2:** Experimental workflow for linear burn rate analysis.

## Conclusion

Potassium nitrate and **rubidium nitrate** are both effective oxidizers, but their roles in pyrotechnics are distinct.

- Potassium Nitrate ( $\text{KNO}_3$ ) remains the indispensable, cost-effective oxidizer for foundational pyrotechnic mixtures like black powder, essential for propulsion and bursting charges.[1][16] Its contribution to flame color is minimal.
- **Rubidium Nitrate** ( $\text{RbNO}_3$ ) is a specialty chemical whose high cost precludes widespread use.[13] While it is a poor colorant for achieving the expected violet hue in complex mixtures, it shows promise in niche applications such as infrared-emitting compositions and high-performance silver glitter effects.[3][14]

For general-purpose pyrotechnics, potassium nitrate is the superior choice. **Rubidium nitrate** should be reserved for research and specialized applications where its unique spectral properties or performance in specific formulations justify its expense.

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## References

- 1. quora.com [quora.com]
- 2. Rubidium nitrate - Wikipedia [en.wikipedia.org]
- 3. jpyro.co.uk [jpyro.co.uk]
- 4. Rubidium nitrate |  $\text{NO}_3\text{Rb}$  | CID 25731 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Potassium nitrate - Wikipedia [en.wikipedia.org]
- 6. Pyrotechnic - Metallic Salts - XRD - Advancing Materials [thermofisher.com]
- 7. Rubidium nitrate - Sciencemadness Wiki [sciencemadness.org]
- 8. chemguide.co.uk [chemguide.co.uk]
- 9. Nitrates and Fireworks: The Chemistry of Celebration [decachem.com]



- 10. [nzase.org.nz](https://nzase.org.nz) [[nzase.org.nz](https://nzase.org.nz)]
- 11. [bigthink.com](https://bigthink.com) [[bigthink.com](https://bigthink.com)]
- 12. Colour chemistry 4: fireworks – Colour Theory: Understanding and Working with Colour [[rmit.pressbooks.pub](https://rmit.pressbooks.pub)]
- 13. Rubidium in fireworks? [[rec.pyrotechnics.narkive.com](https://rec.pyrotechnics.narkive.com)]
- 14. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 15. [bisleyinternational.com](https://bisleyinternational.com) [[bisleyinternational.com](https://bisleyinternational.com)]
- 16. 10 chemicals used in fireworks and pyrotechnics [[monarchchemicals.co.uk](https://monarchchemicals.co.uk)]
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